

N-Butylpropanamide: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *N-Butylpropanamide*

CAS No.: 2955-67-1

Cat. No.: B1267329

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This guide is intended for informational purposes for qualified professionals and is based on currently available public information. **N-Butylpropanamide** is a chemical with a limited publicly available safety profile. Therefore, a comprehensive risk assessment should be conducted by qualified personnel before its use. All handling of this chemical should be performed by trained individuals in a controlled laboratory setting.

Section 1: Understanding N-Butylpropanamide: Physicochemical Properties and Reactivity Profile

N-Butylpropanamide is a chemical compound with potential applications in research and development, including its investigated role as an enhancer for the intestinal absorption of certain drugs.^[1] A thorough understanding of its fundamental properties is the bedrock of its safe handling.

Physicochemical Data

A summary of the key physical and chemical properties of **N-Butylpropanamide** is presented in the table below. This data is essential for predicting its behavior under various laboratory conditions, informing storage decisions, and planning for emergency response.

Property	Value	Source
Molecular Formula	C ₇ H ₁₅ NO	PubChem
Molecular Weight	129.20 g/mol	Vulcanchem[1]
Boiling Point	225.7°C at 760 mmHg	Vulcanchem[1]
Flash Point	122.3°C	Vulcanchem[1]
Density	0.861 g/cm ³	Vulcanchem[1]
LogP	1.70360	Vulcanchem[1]
Polar Surface Area	29.1 Å ²	Vulcanchem[1]
Hydrogen Bond Donor Count	1	Vulcanchem[1]
Hydrogen Bond Acceptor Count	1	Vulcanchem[1]

Reactivity, Stability, and Hazardous Decomposition

Understanding the reactivity of **N-Butylpropanamide** is crucial to prevent hazardous situations in a laboratory setting.

Hydrolysis: As an amide, **N-Butylpropanamide** can undergo hydrolysis in the presence of strong acids or bases, breaking down into propanoic acid and butylamine.[1][2] This reaction is accelerated by heat. Therefore, **N-Butylpropanamide** should be stored away from strong acids and bases to maintain its chemical integrity.

Oxidation: While generally stable, amides can be oxidized under certain conditions. The thermal decomposition of amides can be complex, and while specific data for **N-Butylpropanamide** is not readily available, the thermal decomposition of similar organic amides can produce hazardous gases, including carbon monoxide, carbon dioxide, and nitrogen oxides.[3]

Incompatible Materials: To prevent unintended and potentially hazardous reactions, avoid contact with strong oxidizing agents, strong acids, and strong bases.

Section 2: Hazard Identification and Toxicological Profile

A comprehensive toxicological profile for **N-Butylpropanamide** is not publicly available. This lack of data necessitates a cautious approach, treating the compound as potentially hazardous until proven otherwise. Much of the following guidance is based on general principles for handling amides and related compounds.

Acute Toxicity: Specific oral (LD50), dermal (LD50), and inhalation (LC50) toxicity data for **N-Butylpropanamide** are not available in the public domain.

Chronic Toxicity, Carcinogenicity, Mutagenicity, and Reproductive Toxicity: There is no specific information available regarding the long-term health effects of **N-Butylpropanamide**. Studies on structurally related compounds have shown varied results, and no direct conclusions can be drawn for **N-Butylpropanamide** without specific testing. For instance, some N-nitroso compounds containing a butyl group have shown mutagenic properties in the Ames test.^{[4][5]} However, it is crucial to note that **N-Butylpropanamide** is not a nitrosamine.

Occupational Exposure Limits (OELs): No specific Permissible Exposure Limits (PEL) from OSHA, Threshold Limit Values (TLV) from ACGIH, or Recommended Exposure Limits (REL) from NIOSH have been established for **N-Butylpropanamide**.^{[6][7][8][9][10]} In the absence of established OELs, exposure should be minimized to the lowest achievable level.

Section 3: Safe Handling and Storage Protocols

Adherence to rigorous safe handling and storage protocols is paramount to ensure the safety of laboratory personnel.

Engineering Controls

The primary method for controlling exposure to **N-Butylpropanamide** should be through engineering controls.

- Ventilation: All work with **N-Butylpropanamide**, especially when heating or creating aerosols, should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **N-Butylpropanamide**. The following table outlines the recommended PPE.

PPE Category	Item	Standard/Specification	Purpose
Eye Protection	Safety Goggles	ANSI Z87.1	Protects eyes from chemical splashes.
Hand Protection	Chemical-Resistant Gloves	Nitrile or Neoprene	Prevents skin contact.
Body Protection	Laboratory Coat	Standard Lab Coat	Protects skin and personal clothing.
Respiratory Protection	NIOSH-approved Respirator	Varies based on exposure	Recommended when handling outside of a fume hood.

Glove Selection: The choice of glove material is critical. While specific permeation data for **N-Butylpropanamide** is unavailable, for amides and similar organic compounds, nitrile or neoprene gloves are generally recommended. Always inspect gloves for any signs of degradation or damage before use.

Storage Requirements

Proper storage is essential to maintain the chemical's stability and prevent accidents.

- Container: Store in a tightly sealed, properly labeled container.
- Location: Keep in a cool, dry, and well-ventilated area away from direct sunlight and heat sources.

- Incompatibilities: Store separately from strong oxidizing agents, acids, and bases.

Section 4: Emergency Procedures: Spills, Leaks, and Exposure

Prompt and appropriate action is critical in the event of an emergency involving **N-Butylpropanamide**.

Spill and Leak Management

In the event of a spill, the following steps should be taken:

- Evacuate: Immediately evacuate the area and alert others.
- Ventilate: Ensure the area is well-ventilated, if safe to do so.
- Contain: For small spills, contain the material using an inert absorbent material (e.g., vermiculite, sand, or earth). Do not use combustible materials like sawdust.
- Neutralize: Due to the lack of specific neutralization data, it is recommended to absorb the material and treat it as hazardous waste.
- Clean-up: Carefully collect the absorbed material and place it in a sealed, labeled container for disposal. Clean the spill area with soap and water.
- PPE: All personnel involved in the cleanup must wear appropriate PPE.

First Aid Measures

In case of exposure, immediate first aid is crucial.

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Fire-Fighting Measures

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Thermal decomposition may produce toxic fumes of carbon monoxide, carbon dioxide, and nitrogen oxides.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing.

Section 5: Waste Disposal

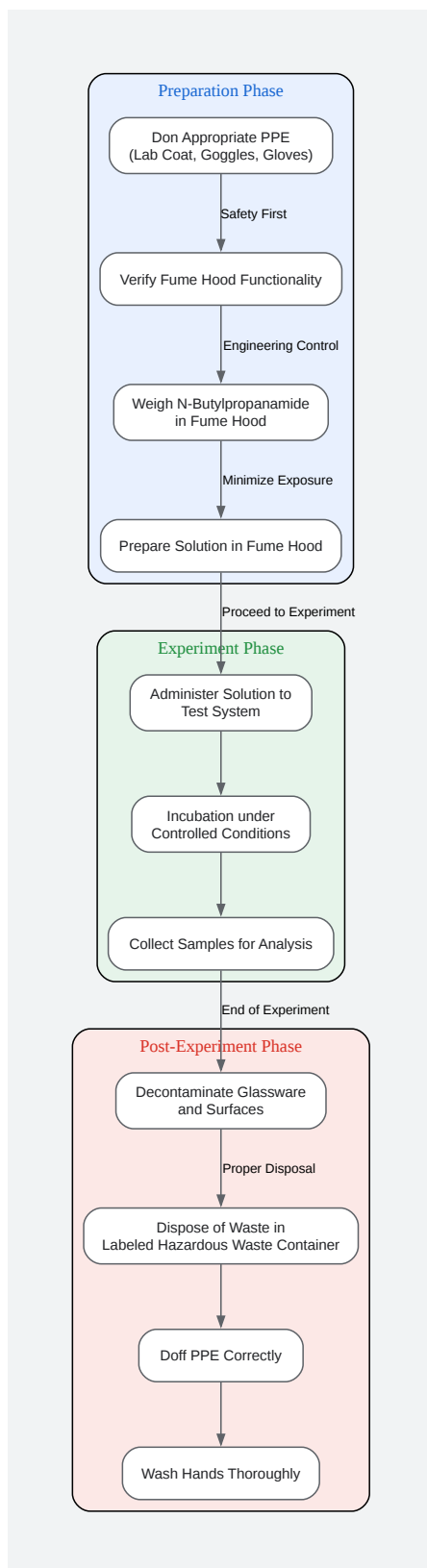
All waste containing **N-Butylpropanamide** should be handled as hazardous waste.

- Containers: Collect waste in a designated, properly labeled, and sealed container.
- Disposal: Dispose of chemical waste through a licensed hazardous waste disposal company. Follow all federal, state, and local regulations. Do not dispose of down the drain or in regular trash.

Section 6: Experimental Workflow and Causality

While a specific, detailed experimental protocol for the use of **N-Butylpropanamide** is not readily available in public literature, its mentioned application as a drug absorption enhancer provides a context to discuss the causality behind experimental safety choices.

Workflow Diagram: Handling N-Butylpropanamide in a Drug Absorption Study



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Caption: A logical workflow for handling **N-Butylpropanamide** in a research setting.

Causality in Experimental Choices:

- Weighing in a Fume Hood: The decision to weigh the solid **N-Butylpropanamide** inside a fume hood is a direct consequence of the unknown inhalation toxicity. This engineering control minimizes the risk of inhaling airborne particles.
- Use of Chemical-Resistant Gloves: Given that amides can have varying dermal absorption and irritation potential, the use of nitrile or neoprene gloves is a necessary precaution to prevent skin contact.
- Segregated Waste Stream: The protocol to collect all **N-Butylpropanamide** waste in a dedicated, labeled hazardous waste container stems from the lack of data on its environmental fate and the general principle of not releasing research chemicals into the sanitary sewer system.

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